

# Navigating the Safety Profile of Tripropyltin Laurate: A Technical Guide

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## Compound of Interest

Compound Name: *Tripropyltin laurate*

Cat. No.: *B14609439*

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Disclaimer: A specific Material Safety Data Sheet (MSDS) for **Tripropyltin laurate** (CAS No. 57808-37-4) is not readily available in the public domain. This guide has been compiled using data from closely related organotin compounds, primarily tripropyltin chloride and tributyltin derivatives. The toxicological and safety information should be interpreted as representative of the potential hazards associated with the tripropyltin moiety.

This technical whitepaper provides a comprehensive overview of the material safety information for **Tripropyltin laurate**, designed for researchers, scientists, and drug development professionals. The information is presented to ensure safe handling, storage, and emergency response.

## Chemical and Physical Properties

Limited specific data for **Tripropyltin laurate** is available. The following table includes information for related organotin compounds to provide an indication of its properties.

Property	Value	Compound	Source
Molecular Formula	C <sub>21</sub> H <sub>44</sub> O <sub>2</sub> Sn	Tripropyltin laurate	-
Molecular Weight	447.28 g/mol	Tripropyltin laurate	-
Appearance	Colorless Liquid	Tripropyltin chloride	[1]
Flash Point	95 °C / 203 °F	Tripropyltin chloride	[1]
Density	1.29 g/cm <sup>3</sup> at 20 °C	Tripropyltin chloride	[2]

## Hazard Identification and GHS Classification

Organotin compounds, particularly tri-substituted variants like tripropyltin, are highly toxic.[3] The hazard classification for **Tripropyltin laurate** is anticipated to be similar to other toxic organotin compounds. The GHS classification for the closely related Tributyltin laurate is provided below.[4]

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	3	H301: Toxic if swallowed[2][4][5]
Acute Toxicity, Dermal	4 (Harmful) / 3 (Toxic)	H312: Harmful in contact with skin[4][5] / H311: Toxic in contact with skin[2]
Acute Toxicity, Inhalation	3	H331: Toxic if inhaled[2]
Skin Corrosion/Irritation	2	H315: Causes skin irritation[4][5]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation[4][5]
Skin Sensitisation	1B	H317: May cause an allergic skin reaction[5]
Reproductive Toxicity	1B	H360: May damage fertility or the unborn child[5]
Specific Target Organ Toxicity (Repeated Exposure)	1	H372: Causes damage to organs through prolonged or repeated exposure[4][5]
Hazardous to the Aquatic Environment, Acute	1	H400: Very toxic to aquatic life[2][4]
Hazardous to the Aquatic Environment, Chronic	1	H410: Very toxic to aquatic life with long lasting effects[2][5]

## Toxicological Data

The toxicity of organotin compounds is primarily determined by the number and type of organic groups attached to the tin atom, with trialkyltin compounds exhibiting high toxicity.[3] The central nervous system is a key target for organotin compounds.[3][6] Specific quantitative toxicity data for **Tripropyltin laurate** is not available. The following table presents data for other organotin compounds.

Test	Species	Route	Value	Compound	Source
LD50	Rat	Oral	12.6 mg/kg	Trimethyltin chloride	[3]
LD50	Rat	Oral	122 - 349 mg/kg	Tributyltin chloride	[3]
LC50	Zebrafish (Danio rerio)	-	0.0079 mg/l (96 h)	Tributyltin chloride	[5]

## Experimental Protocols

Detailed experimental protocols for the toxicological data cited are not available within the reviewed safety data sheets. The provided information often references standardized guidelines, such as OECD Test Guidelines (e.g., OECD 471, 474 for mutagenicity), but does not include the specific methodologies used in the studies.[5] Accessing the full study reports would be necessary to obtain detailed experimental procedures.

## Safe Handling and Emergency Procedures

### Personal Protective Equipment (PPE) and Handling

- **Engineering Controls:** Work should be conducted in a well-ventilated area, preferably under a chemical fume hood.[1][7] Eyewash stations and safety showers must be readily accessible.
- **Eye/Face Protection:** Wear chemical safety goggles and/or a face shield that complies with OSHA's 29 CFR 1910.133 or European Standard EN166.[1]
- **Skin Protection:** Wear impervious protective gloves and clothing to prevent skin contact.[5] Immediately remove and properly dispose of or decontaminate soiled clothing.[6]
- **Respiratory Protection:** If ventilation is inadequate or if vapors/aerosols are generated, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[1]
- **Hygiene Measures:** Wash hands thoroughly with soap and water after handling and before eating, drinking, or using toilet facilities.[6] Do not eat, drink, or smoke in areas where the

chemical is handled.[5]

## Storage

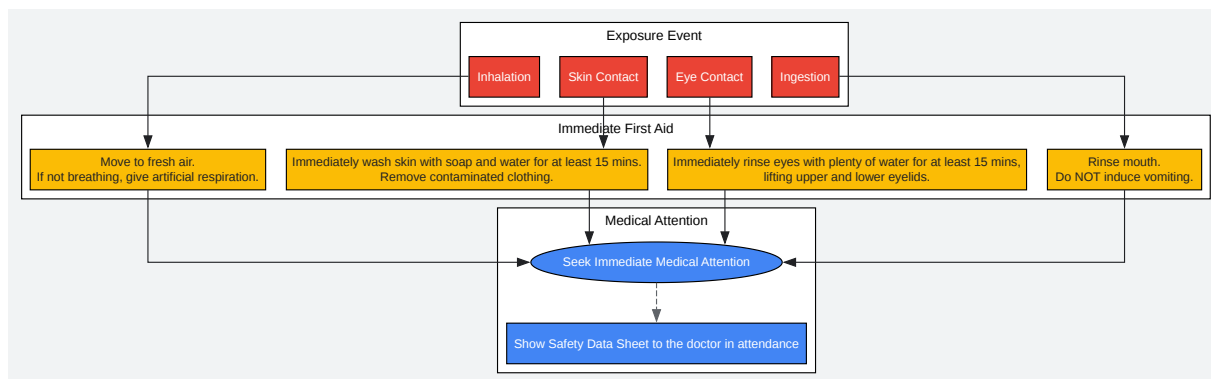
Store in a tightly closed container in a dry, cool, and well-ventilated place.[1][7] The storage area should be locked up or accessible only to authorized personnel.[2][5]

## Spills and Disposal

- **Spill Response:** In case of a spill, evacuate personnel to a safe area.[1] Avoid breathing vapors.[1] Soak up the spill with an inert absorbent material (e.g., sand, diatomite) and place it in a suitable, closed container for disposal.[1] Prevent the material from entering drains or waterways.[7]
- **Waste Disposal:** Dispose of waste material in accordance with local, state, and federal regulations.[6] Do not dispose of it with household garbage.[2]

## First Aid and Emergency Response Workflow

Immediate medical attention is required for any overexposure to organotin compounds.[1] The following diagram outlines the emergency response workflow for various exposure routes.



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Caption: Emergency response workflow for Tripropyltin compound exposure.

## Ecotoxicity

Organotin compounds are known to be very toxic to aquatic life, with the potential for long-lasting effects in the aquatic environment.[2][5] They should not be released into the environment.[7]

This guide underscores the significant hazards associated with **Tripropyltin laurate** and related organotin compounds. Strict adherence to safety protocols is essential to minimize exposure and mitigate risks in a research and development setting.

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## References

- 1. fishersci.com [fishersci.com]
- 2. cpachem.com [cpachem.com]
- 3. Laboratory Chemical Safety Summaries: TRIMETHYLTIN CHLORIDE (AND OTHER ORGANOTIN COMPOUNDS) [web.stanford.edu]
- 4. Tributyltin laurate | C<sub>24</sub>H<sub>50</sub>O<sub>2</sub>Sn | CID 16683295 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. sigmaaldrich.com [sigmaaldrich.com]
- 6. stacks.cdc.gov [stacks.cdc.gov]
- 7. fishersci.fr [fishersci.fr]
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